

2,5-Di-tert-butylphenol GHS classification and pictograms

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An In-depth Technical Guide to the GHS Classification of 2,5-Di-tert-butylphenol

This guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) for **2,5-Di-tert-butylphenol** (CAS No: 5875-45-6). It is intended for researchers, scientists, and professionals in drug development who handle this chemical, to ensure its safe use and compliance with regulatory standards.

GHS Hazard Classification

2,5-Di-tert-butylphenol is classified with multiple health and environmental hazards under GHS. The signal word associated with this chemical is "Warning".[1][2]

The following table summarizes the GHS classification, corresponding hazard statements, and the required pictogram.



Hazard Class	Category	Hazard Statement Code	Hazard Statement	GHS Pictogram
Skin Irritation	Category 2	H315	Causes skin irritation.[1][2]	
Eye Irritation	Category 2	H319	Causes serious eye irritation.[1]	Exclamation Mark
Specific Target Organ Toxicity – Single Exposure	Category 3	Н335	May cause respiratory irritation.[1][2]	(GHS07)
Hazardous to the Aquatic Environment, Long-Term	Chronic 4	H413	May cause long lasting harmful effects to aquatic life.[1][2]	None

Physicochemical Data

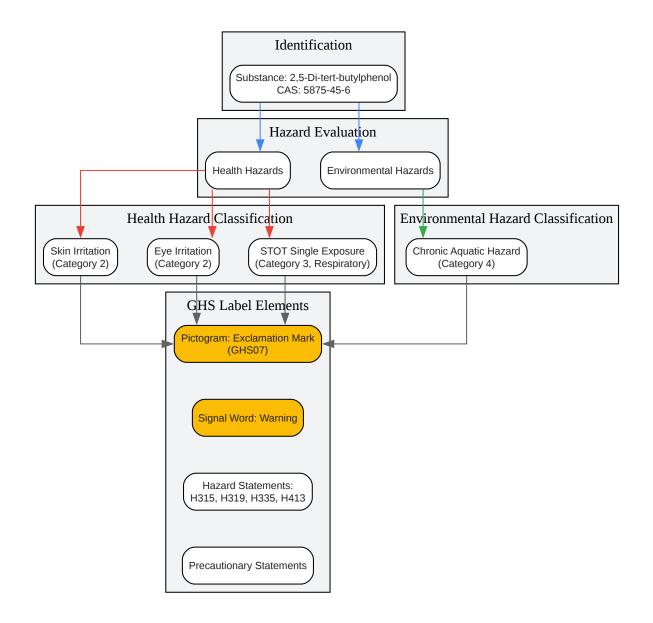
Precise experimental toxicological data for **2,5-Di-tert-butylphenol** is not widely available in public literature. The table below includes key physical and chemical properties.

Property	Value	Source
Molecular Formula	C14H22O	[1][2]
Molecular Weight	206.32 g/mol	[1]
CAS Number	5875-45-6	[1][2]
EC Number	227-543-8	[1]
Flash Point	130.6°C	[1]

Hazard Identification and Classification Workflow



The GHS classification process follows a logical workflow, starting from the identification of the substance to the final assignment of hazard and precautionary statements. This process ensures that all potential hazards are evaluated systematically.



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GHS classification workflow for **2,5-Di-tert-butylphenol**.

Experimental Protocols for GHS Classification

While the specific studies for **2,5-Di-tert-butylphenol** are not publicly available, GHS classifications are determined using standardized methodologies, primarily the OECD Guidelines for the Testing of Chemicals.

- Skin Irritation (H315, Category 2): This classification is typically based on results from tests like the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or the in vitro OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[3] [4][5] A Category 2 classification indicates that the substance produces reversible inflammatory changes in the skin.[3][4] For in vitro tests, a reduction in cell viability below a certain threshold (e.g., ≤ 50%) after exposure leads to this classification.[3][5]
- Serious Eye Irritation (H319, Category 2): This determination generally follows OECD Test
 Guideline 405 (Acute Eye Irritation/Corrosion).[6][7] This in vivo test involves applying the
 substance to an animal's eye (typically a rabbit) and scoring lesions on the cornea, iris, and
 conjunctiva over time.[6][7] A Category 2 classification is assigned if the substance produces
 significant, but fully reversible, eye changes within 21 days of observation.[7] Validated in
 vitro methods, such as OECD TG 496 using reconstructed human cornea-like epithelium, are
 now also used to reduce animal testing.[8]
- Specific Target Organ Toxicity Single Exposure (H335, Category 3): This classification for respiratory irritation is based on evidence from human experience or animal studies indicating transient irritant effects (e.g., redness, coughing, breathing difficulty) in the respiratory tract. Relevant data may be obtained from acute inhalation toxicity studies such as OECD Test Guideline 403.
- Hazardous to the Aquatic Environment (H413, Chronic Category 4): This classification is for substances that may cause long-lasting harmful effects to aquatic life. It is applied when there is some evidence of long-term hazard but the data is insufficient to classify into Chronic Categories 1, 2, or 3. This can be due to factors like the substance's persistence, potential for bioaccumulation, or other evidence of long-term aquatic toxicity, even if standard chronic toxicity test data is incomplete. The OECD provides extensive guidance on testing difficult substances in aquatic environments.[9][10]



Precautionary Statements

To ensure safe handling, the following precautionary statements are mandated.

Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2]
- P264: Wash skin thoroughly after handling.[1][2]
- P271: Use only outdoors or in a well-ventilated area.[1][2]
- P273: Avoid release to the environment.[1][2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]

Response:

- P302+P352: IF ON SKIN: Wash with plenty of water.[1][2]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
 [2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P312: Call a POISON CENTER/doctor if you feel unwell.[2]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[2]
- P337+P313: If eye irritation persists: Get medical advice/attention.[2]
- P362+P364: Take off contaminated clothing and wash it before reuse.[1][2]

Storage:

- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1][2]
- P405: Store locked up.[1][2]



Disposal:

 P501: Dispose of contents/container to an approved waste disposal facility in accordance with applicable regulations.[1][2]

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